

Synthesis of 2,2-Dimethyloxirane from Isobutylene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,2-Dimethyloxirane

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This technical guide provides a comprehensive overview of the primary synthetic routes for producing **2,2-dimethyloxirane**, also known as isobutylene oxide, from isobutylene. This valuable epoxide serves as a crucial intermediate in various organic syntheses. The following sections detail the most common and effective methods for its preparation, including direct epoxidation with peroxy acids, the halohydrin route, and catalytic oxidation. Each method is presented with detailed experimental protocols, quantitative data, and mechanistic diagrams to facilitate understanding and replication in a laboratory setting.

Direct Epoxidation with Peroxy Acids (Prilezhaev Reaction)

The Prilezhaev reaction is a widely utilized method for the epoxidation of alkenes using peroxy acids. The reaction proceeds via a concerted mechanism, often referred to as the "butterfly mechanism," where the peroxy acid delivers an oxygen atom to the double bond of the alkene. Common peroxy acids for this transformation include meta-chloroperoxybenzoic acid (m-CPBA) and peracetic acid.

Epoxidation using Peracetic Acid

A continuous process for the synthesis of **2,2-dimethyloxirane** using peracetic acid has been developed, offering high yields and efficient production.

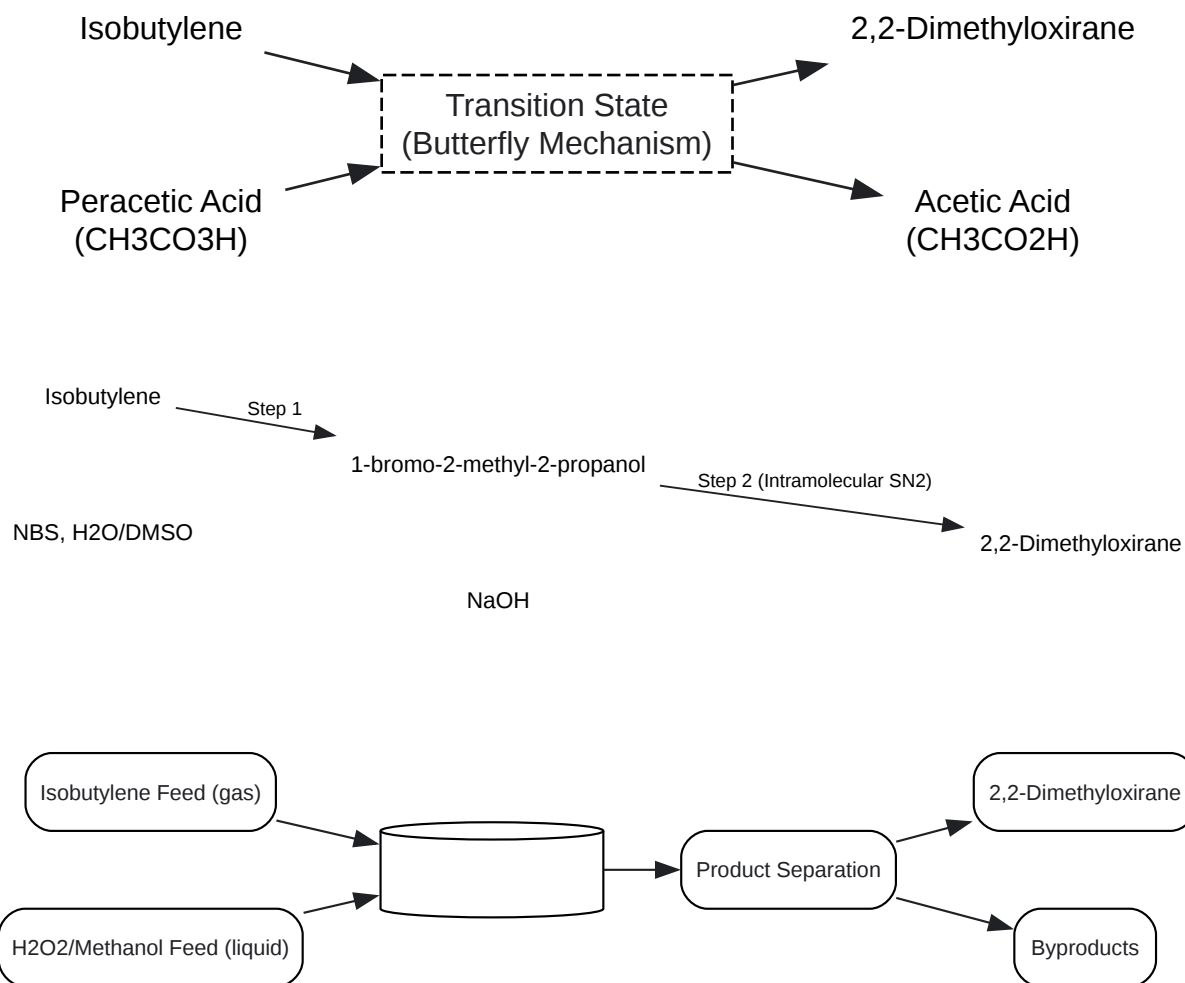
Experimental Protocol:

A solution of approximately 10-40% by weight of peracetic acid in an inert organic solvent, free from water and mineral acid, is reacted continuously with isobutylene in a two-stage reactor. The molar ratio of isobutylene to peracetic acid is maintained at 4.7:1. The first reaction stage is held at 30°C with a residence time of 30 minutes. The second stage is maintained at 70°C with a residence time of 6 minutes. The reactor is kept under a pressure of 2 atmospheres (gauge pressure). The resulting **2,2-dimethyloxirane** is then isolated from the reaction mixture. [\[1\]](#)

Quantitative Data:

Parameter	Value	Reference
Molar Ratio (Isobutylene:Peracetic Acid)	4.7:1	[1]
Reaction Temperature (Stage 1)	30°C	[1]
Residence Time (Stage 1)	30 minutes	[1]
Reaction Temperature (Stage 2)	70°C	[1]
Residence Time (Stage 2)	6 minutes	[1]
Pressure	2 atm (gauge)	[1]
Yield	88.2%	[1]

Reaction Pathway:



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References

- 1. doria.fi [doria.fi]
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